

Foundational Research on Photobiomodulation in Nail Diseases: A Technical Guide

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Introduction

Photobiomodulation (PBM), formerly known as low-level light therapy (LLLT), has emerged as a promising non-invasive therapeutic modality for a range of dermatological conditions, including challenging-to-treat nail diseases. This technical guide provides an in-depth overview of the foundational research on PBM for onychomycosis and nail psoriasis. It details the underlying molecular and cellular mechanisms, summarizes quantitative clinical data, and provides comprehensive experimental protocols from key studies to support further research and development in this field.

Core Mechanisms of Photobiomodulation in Nail Pathologies

Photobiomodulation utilizes non-ionizing light sources, typically in the red to near-infrared spectrum, to elicit photochemical and photophysical changes in cells and tissues. The primary photoacceptor in mammalian cells is believed to be cytochrome c oxidase within the mitochondrial respiratory chain.^{[1][2]} In fungal pathogens, other endogenous chromophores can be targeted. The therapeutic effects of PBM in nail diseases are multifaceted, encompassing direct antimicrobial action, modulation of the immune response, and promotion of tissue regeneration.

Onychomycosis

Onychomycosis, a fungal infection of the nail unit, is primarily caused by dermatophytes such as *Trichophyton rubrum*.^[3] PBM offers a novel approach to treatment by targeting both the pathogen and the host's response.

Antifungal Mechanisms:

- **Reactive Oxygen Species (ROS) Production:** Specific wavelengths, particularly in the violet-blue spectrum (e.g., 405 nm and 420 nm), are absorbed by endogenous porphyrins in fungal cells.^{[4][5]} This leads to the generation of ROS, such as hydrogen peroxide and singlet oxygen, which induce oxidative stress, damage fungal cell membranes and DNA, and ultimately lead to fungal cell death.
- **Inhibition of Fungal Growth:** Studies have demonstrated that PBM can directly inhibit the growth of *Trichophyton rubrum* colonies in vitro.

Host Response Modulation:

- **Immune System Stimulation:** Red light (e.g., 635 nm) enhances the local immune response by stimulating immune cell activity. This includes promoting superoxide dismutase (SOD), an enzyme involved in the destruction of pathogens. The release of mediators associated with SOD can increase the expression of chemokines and cytokines, amplifying the inflammatory cascade to combat the infection.
- **Improved Microcirculation and Tissue Repair:** PBM stimulates the production of adenosine triphosphate (ATP) and nitric oxide (NO). Increased ATP enhances cellular energy for tissue repair, while NO improves circulation, facilitating the delivery of immune cells and nutrients to the nail bed and promoting healthy nail regrowth.

Nail Psoriasis

Nail psoriasis is a chronic inflammatory condition characterized by abnormal keratinocyte proliferation and differentiation in the nail matrix and bed. PBM is thought to exert its therapeutic effects primarily through its anti-inflammatory and immunomodulatory properties.

Anti-inflammatory and Immunomodulatory Mechanisms:

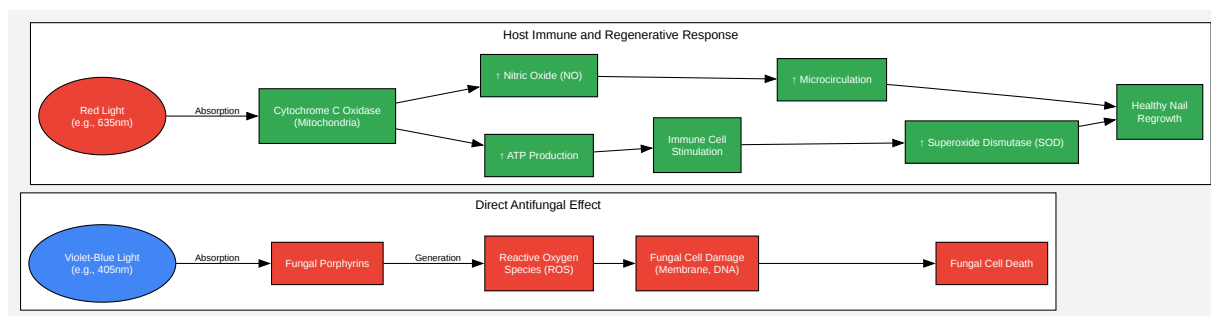
- **Vascular Effects:** Pulsed dye lasers (PDL), which operate at wavelengths highly absorbed by hemoglobin (e.g., 585 nm and 595 nm), are used to destroy the dilated and tortuous capillaries in the psoriatic nail bed. This is believed to reduce the influx of inflammatory cells.
- **Cytokine Modulation:** Psoriasis is driven by a complex interplay of cytokines, with the TNF- α /IL-23/IL-17 axis playing a central role. PBM has been shown to downregulate the expression of pro-inflammatory cytokines such as TNF- α , IL-1 β , IL-6, and IL-17. It can also modulate the NF- κ B signaling pathway, a key regulator of inflammation.
- **T-Cell Modulation:** PBM can influence T-cell responses, which are crucial in the pathogenesis of psoriasis. This includes the potential to increase the number and function of regulatory T-cells (Tregs), which help to suppress excessive immune responses.

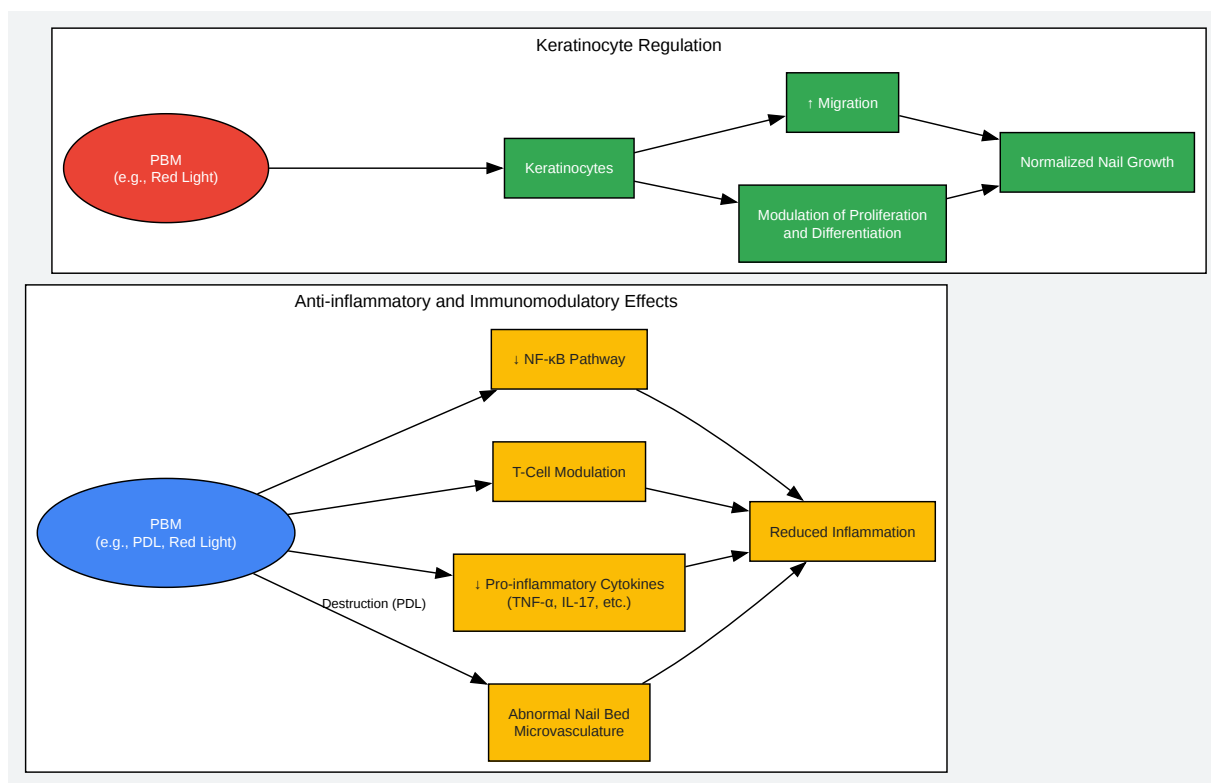
Effects on Keratinocytes:

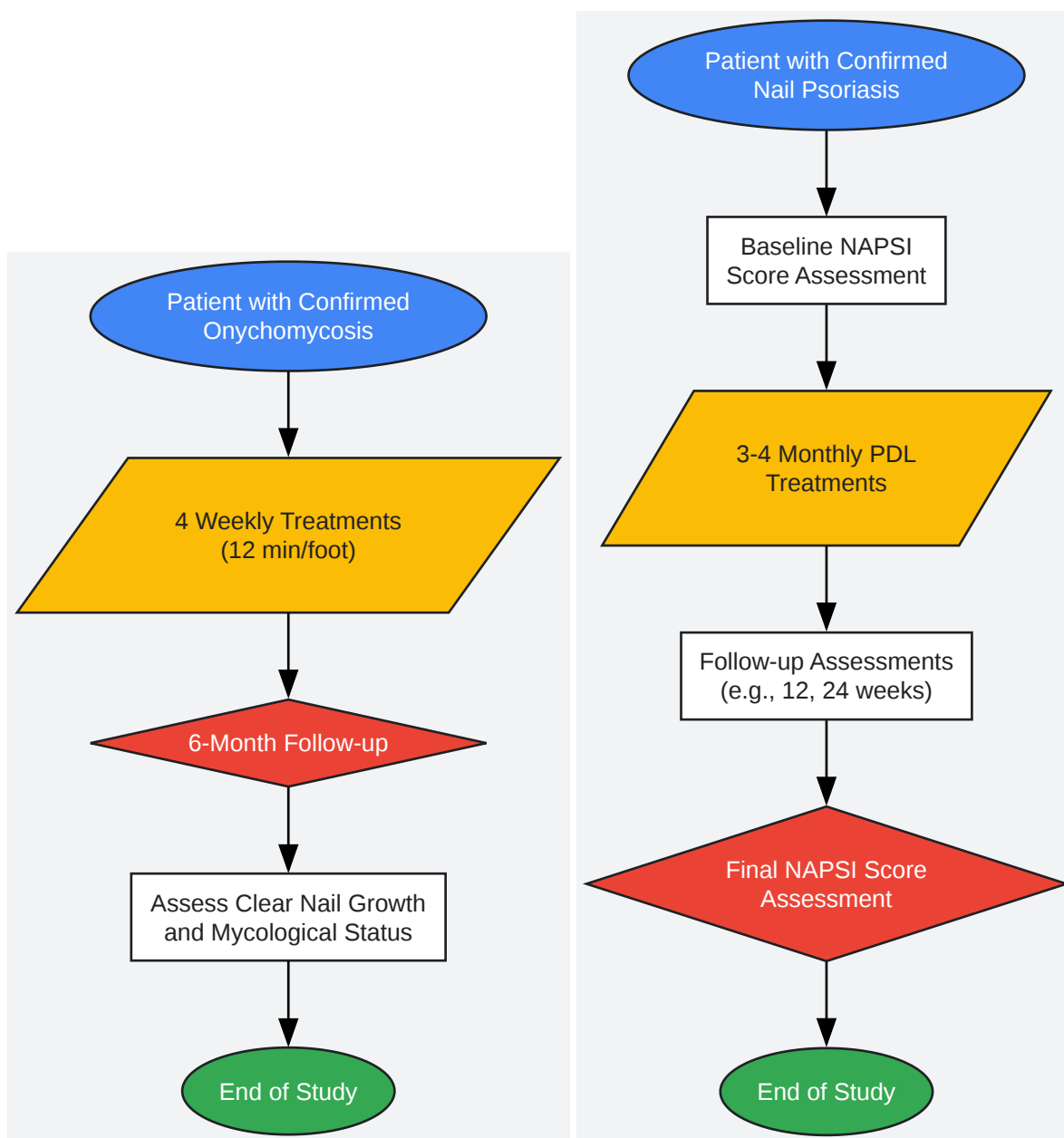
- **Regulation of Proliferation and Differentiation:** PBM can modulate keratinocyte proliferation and differentiation, which are dysregulated in psoriasis. Red light has been shown to enhance keratinocyte migration and proliferation, which can aid in the normalization of nail growth. PBM can also influence the expression of various keratins and extracellular matrix-related genes.

Signaling Pathways in Photobiomodulation for Nail Diseases

The following diagrams illustrate the key signaling pathways involved in the action of PBM on onychomycosis and nail psoriasis.







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References

- 1. Photobiomodulation—Underlying Mechanism and Clinical Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. lunula-emea.com [lunula-emea.com]
- 5. [Effect of intense pulsed light on Trichophyton rubrum growth in vitro] - PubMed [pubmed.ncbi.nlm.nih.gov]
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